

Disposal Protocol and Safety Guide for 2-Chloro-1,10-phenanthroline

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Compound of Interest

Compound Name: 2-Chloro-1,10-phenanthroline

CAS No.: 7089-68-1

Cat. No.: B021708

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This guide provides a comprehensive, step-by-step protocol for the safe handling and proper disposal of **2-Chloro-1,10-phenanthroline**. Adherence to these procedures is critical to ensure personnel safety, maintain regulatory compliance, and protect the environment. The causality behind each step is explained to empower researchers with the knowledge to manage chemical waste responsibly.

Part 1: Core Hazard Assessment and Safety Precautions

2-Chloro-1,10-phenanthroline is a halogenated heterocyclic compound that presents significant health and environmental risks. A thorough understanding of its hazards is the foundation of its safe handling and disposal. The compound is classified as acutely toxic if ingested and is very toxic to aquatic life, with long-lasting effects.^{[1][2][3]} Therefore, under no circumstances should this chemical or its containers be disposed of via standard trash or sanitary sewer systems.^{[4][5][6]}

Hazard Profile

The following table summarizes the critical hazard information based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

Hazard Classification	GHS Category	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 3	Danger	H301: Toxic if swallowed.[1][3]
Acute Aquatic Toxicity	Category 1	Danger	H400: Very toxic to aquatic life.[3]
Chronic Aquatic Toxicity	Category 1	Danger	H410: Very toxic to aquatic life with long lasting effects.[1][2][3]

Mandatory Personal Protective Equipment (PPE) and Engineering Controls

Before handling or preparing **2-Chloro-1,10-phenanthroline** for disposal, ensure the following controls are in place. The primary objective is to prevent all routes of exposure, including ingestion, inhalation, and skin contact.[6]

- Engineering Controls: All handling of **2-Chloro-1,10-phenanthroline**, including weighing and transferring to a waste container, must be conducted within a certified chemical fume hood to minimize inhalation of dust particles.[5][7] The laboratory must be equipped with an accessible eyewash station and safety shower.[7][8]
- Eye and Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.[6][9]
- Skin Protection: Wear a fully buttoned lab coat and appropriate protective gloves (e.g., nitrile rubber).[6][10] Always inspect gloves for integrity before use and employ proper glove removal technique to avoid contaminating your skin.[6] Contaminated clothing should be removed immediately and washed before reuse.[8]

- Hygiene: Wash hands and any exposed skin thoroughly after handling the compound.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[7\]](#) Do not eat, drink, or smoke in areas where this chemical is handled or stored.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[7\]](#)

Part 2: Waste Segregation and Container Management

Proper segregation of chemical waste is a critical step that ensures safe disposal and regulatory compliance. As a chlorinated organic compound, **2-Chloro-1,10-phenanthroline** must be disposed of as halogenated waste.[\[11\]](#)[\[12\]](#)

Causality: Co-mingling halogenated and non-halogenated waste streams complicates the disposal process. Halogenated waste typically requires high-temperature incineration with specialized scrubbers to neutralize the resulting hydrochloric acid.[\[13\]](#) Mixing waste streams increases the volume of waste requiring this specialized, more expensive treatment.[\[10\]](#)

Protocol for Waste Container Setup

- Select an Appropriate Container: Choose a waste container that is in good condition, compatible with the chemical, and has a tightly sealing screw cap. A high-density polyethylene (HDPE) or glass container is typically appropriate.[\[4\]](#)[\[11\]](#)
- Affix a Hazardous Waste Tag: Before adding any waste, securely attach a "Hazardous Waste" tag provided by your institution's Environmental Health & Safety (EH&S) department.[\[10\]](#)
- Complete the Tag Information:
 - Clearly write the full chemical name: "Waste **2-Chloro-1,10-phenanthroline**". Do not use abbreviations or chemical formulas.[\[11\]](#)
 - List all constituents, including any contaminated solvents, by percentage.
 - Check the appropriate hazard boxes (e.g., Toxic, Environmental Hazard).[\[10\]](#)
 - Fill in the generator's name, lab location, and accumulation start date.[\[10\]](#)

- **Storage Location:** Place the labeled waste container in a designated satellite accumulation area within the lab. This area must be under the control of the laboratory personnel and away from incompatible materials like strong oxidizing agents.^{[4][8]} The container should be stored in secondary containment to mitigate spills.^[10]

Part 3: Step-by-Step Disposal Procedure

This protocol covers the disposal of pure **2-Chloro-1,10-phenanthroline** and materials contaminated with it.

Transferring Solid Chemical Waste

- **Work in a Fume Hood:** Perform all transfers inside a certified chemical fume hood.
- **Avoid Dust Generation:** Carefully transfer the solid **2-Chloro-1,10-phenanthroline** from its original container into the designated halogenated waste container. Use a spatula or scoop. Avoid any actions that could create airborne dust.^{[2][5][8]}
- **Seal the Container:** Once the waste is added, securely close the waste container lid. Keep the container closed at all times except when actively adding waste.^[11]

Disposing of Contaminated Materials

- **Consumables:** Items such as used gloves, weigh boats, and contaminated paper towels should be placed in a sealed, labeled plastic bag and then deposited into the solid halogenated waste container. If your institution requires separate solid waste streams, place them in the designated container for contaminated lab debris.
- **Empty Original Containers:** An "empty" container that held **2-Chloro-1,10-phenanthroline** must be treated as hazardous waste unless properly decontaminated. Handle the uncleaned container like the product itself.^[1] Do not discard it in the regular trash. Place it in the appropriate solid waste stream or consult your EH&S department for specific procedures on container disposal.

Final Disposal

- **Storage:** Store the sealed and locked waste container in the designated satellite accumulation area.^{[1][2]}

- Arrange for Pickup: Once the container is full or you are no longer generating this waste stream, contact your institution's EH&S department to schedule a hazardous waste pickup.

Part 4: Emergency Procedures

Spills

- Small Spills:
 - Ensure the area is well-ventilated; work within a fume hood if possible.[\[8\]](#)
 - Wearing full PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand, or chemical absorbent pads).[\[4\]](#)[\[11\]](#)
 - Carefully sweep or scoop the absorbed material using non-sparking tools into a suitable, labeled container for disposal as halogenated waste.[\[8\]](#)[\[14\]](#) Avoid generating dust.[\[8\]](#)
 - Clean the spill area thoroughly.
- Large Spills:
 - Evacuate all non-essential personnel from the immediate area.[\[8\]](#)
 - Alert your colleagues and supervisor.
 - Contact your institution's emergency response number or EH&S department immediately.[\[11\]](#)

Personnel Exposure

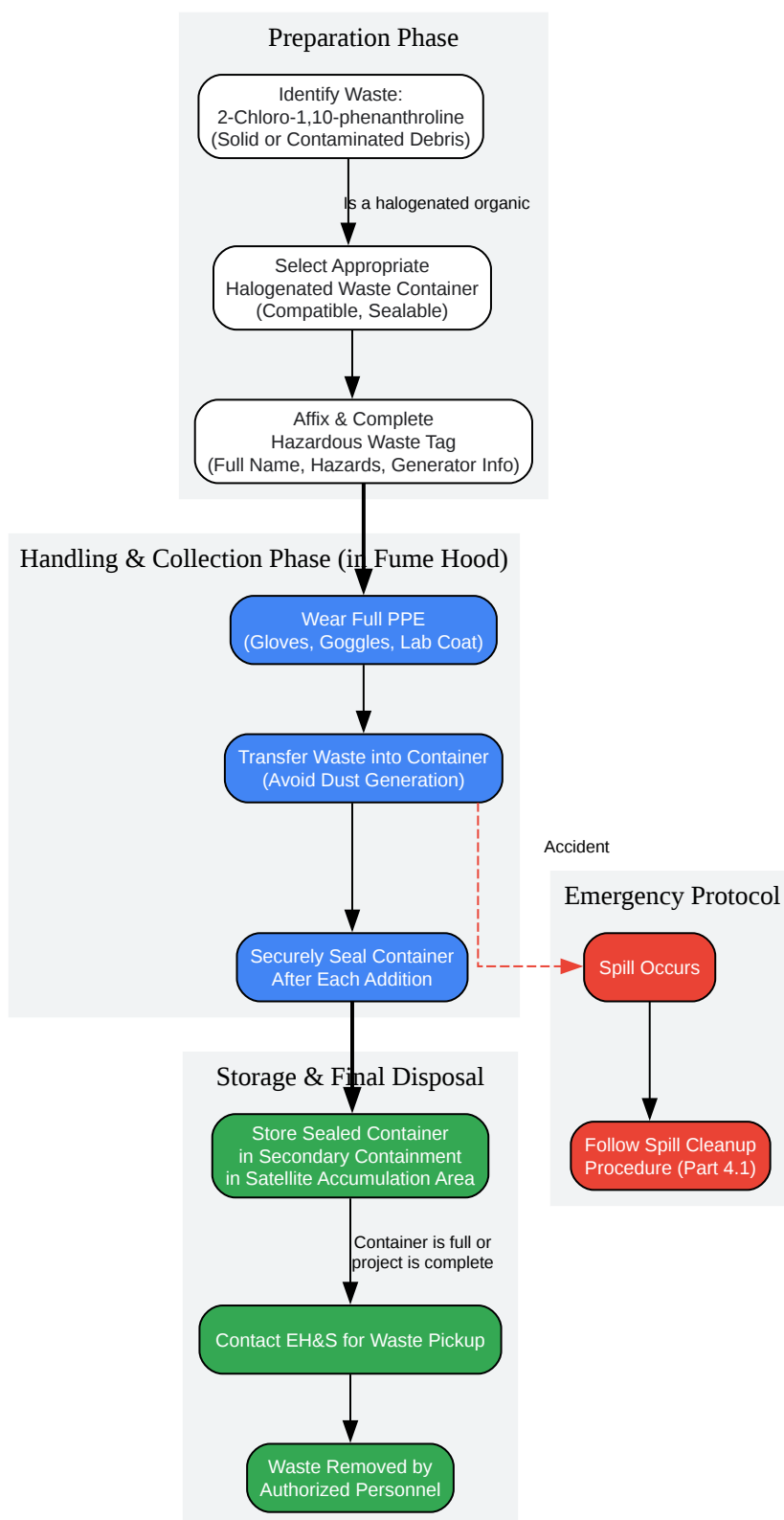
- If Swallowed: Do NOT induce vomiting.[\[14\]](#) Rinse the mouth with water and immediately call a Poison Control Center or seek emergency medical attention.[\[1\]](#)[\[2\]](#)[\[3\]](#) Provide the Safety Data Sheet (SDS) to the medical personnel.
- Skin Contact: Immediately remove all contaminated clothing and wash the affected skin area with plenty of soap and water for at least 15 minutes.[\[8\]](#) Seek medical attention.
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[9\]](#) Remove contact lenses if present

and easy to do. Seek medical attention.

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. If not breathing, begin artificial respiration, but avoid mouth-to-mouth resuscitation.[14] Seek immediate medical attention.

Part 5: Disposal Workflow Diagram

The following diagram illustrates the decision-making and operational workflow for the proper disposal of **2-Chloro-1,10-phenanthroline**.



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Caption: Disposal workflow for **2-Chloro-1,10-phenanthroline**.

References

- SAFETY DATA SHEET **2-Chloro-1,10-phenanthroline**. (2025). Sigma-Aldrich.
- Safety Data Sheet 1,10-PHENANTHROLINE Monohydrate. (2018). Chem-Supply.
- SAFETY DATA SHEET 1,10-PHENANTHROLINE MONOHYDROCHLORIDE, MONOHYDRATE. (2018). Spectrum Chemical.
- SAFETY DATA SHEET 1,10-Phenanthroline monohydrate. (2025). Sigma-Aldrich.
- Identification and Listing of Hazardous Waste. (1983). U.S. Environmental Protection Agency.
- Guidance Manual for Disposal of Chlorinated Water. Vita-D-Chlor.
- SAFETY DATA SHEET 1,10-Phenanthroline monohydrate. (2023). Sigma-Aldrich.
- SAFETY DATA SHEET 5-Chloro-1,10-phenanthroline. (2024). Fisher Scientific.
- Halogenated Organic Liquids - Standard Operating Procedure. Braun Research Group, University of Illinois Urbana-Champaign.
- Halogenated Solvents. Washington State University.
- Disposal Guidance. U.S. Environmental Protection Agency.
- Documents Related to the Hazardous Waste Listing of Chlorinated Aliphatics Production Wastes. (2017). U.S. Environmental Protection Agency.
- PSFC Halogenated Solvents. MIT Plasma Science and Fusion Center.
- Halogenated Waste Guidance. Unknown.
- SAFETY DATA SHEET 1,10-Phenanthroline Monohydrate (Certified ACS). Fisher Scientific.
- 1,10-Phenanthroline Safety Data Sheet. (2015). Global Safety Management, Inc.
- EPA HAZARDOUS WASTE CODES. U.S. Environmental Protection Agency.

- 1,10-Phenanthroline - Safety Data Sheet. (2012). Santa Cruz Biotechnology.
- Halogenated Solvents in Laboratories. Temple University Environmental Health and Radiation Safety.

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Sources

- [1. sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- [2. sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- [3. geneseo.edu](https://www.geneseo.edu) [[geneseo.edu](https://www.geneseo.edu)]
- [4. wpcdn.web.wsu.edu](https://wpcdn.web.wsu.edu) [wpcdn.web.wsu.edu]
- [5. uccaribe.edu](https://www.uccaribe.edu) [[uccaribe.edu](https://www.uccaribe.edu)]
- [6. cdn.vanderbilt.edu](https://cdn.vanderbilt.edu) [cdn.vanderbilt.edu]
- [7. westliberty.edu](https://www.westliberty.edu) [[westliberty.edu](https://www.westliberty.edu)]
- [8. shop.chemsupply.com.au](https://shop.chemsupply.com.au) [shop.chemsupply.com.au]
- [9. fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- [10. campusoperations.temple.edu](https://campusoperations.temple.edu) [campusoperations.temple.edu]
- [11. braun.matse.illinois.edu](https://braun.matse.illinois.edu) [braun.matse.illinois.edu]
- [12. uakron.edu](https://uakron.edu) [uakron.edu]
- [13. Incident Waste Decision Support Tool \(I-WASTE DST\) | US EPA](https://www.epa.gov/iwaste) [[iwaste.epa.gov](https://www.epa.gov/iwaste)]
- [14. spectrumchemical.com](https://www.spectrumchemical.com) [[spectrumchemical.com](https://www.spectrumchemical.com)]
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